

Personal protective equipment for handling 4-(Phenylethynyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(Phenylethynyl)benzaldehyde

Cat. No.: B1269893

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Essential Safety and Handling Guide for 4-(Phenylethynyl)benzaldehyde

This guide provides immediate, essential safety protocols and logistical plans for handling **4-(Phenylethynyl)benzaldehyde** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, use, and disposal of this chemical.

Key Safety Information at a Glance

A summary of critical safety data for **4-(Phenylethynyl)benzaldehyde** is presented below.

Parameter	Information	Source
Physical State	Solid, Light yellow to Orange-Brown Powder	[1][2]
Molecular Formula	C ₁₅ H ₁₀ O	[3][4]
Molecular Weight	206.25 g/mol	[3]
Melting Point	102°C	[3]
Hazards	Irritant. May cause skin, eye, and respiratory irritation. Harmful if swallowed.	[2][3][5]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.	[1][2]

I. Personal Protective Equipment (PPE)

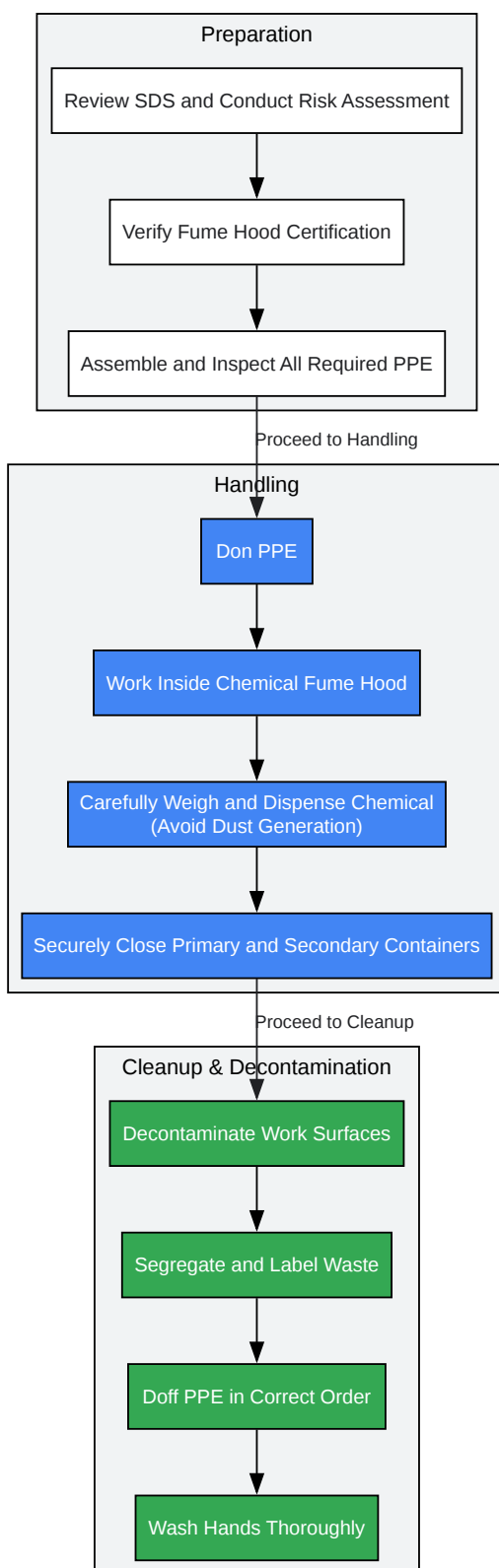
A multi-layered approach to personal protective equipment is crucial to minimize exposure. The following PPE is mandatory when handling **4-(Phenylethynyl)benzaldehyde**.

- Eye and Face Protection:
 - Wear chemical safety goggles that meet ANSI Z87.1 standards.[6]
 - In situations with a risk of splashing or aerosol generation, a face shield should be worn in addition to safety goggles.[6]
- Skin and Body Protection:
 - Gloves: Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination.[7] For tasks with a higher risk of exposure, consider a more robust glove like neoprene. Always consult the glove manufacturer's resistance guide.[6][8]
 - Lab Coat: A flame-resistant lab coat must be worn and fully buttoned.[6]

- Clothing: Wear long pants and closed-toe, closed-heel shoes that cover the entire foot. Avoid fabrics like polyester or acrylic.[6]
- Apron: For larger quantities or when there is a significant splash hazard, a chemical-resistant apron made of rubber or vinyl should be worn over the lab coat.[7]
- Respiratory Protection:
 - Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[9][10]
 - If a fume hood is not available or if engineering controls are insufficient, a NIOSH-approved air-purifying respirator with a particle filter is required.[1][11] Respirator use requires prior medical evaluation and fit-testing.[6]

II. Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety. The following diagram and procedural steps outline the safe handling of **4-(Phenylethynyl)benzaldehyde** from receipt to temporary storage.



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Caption: Workflow for the safe handling of **4-(Phenylethynyl)benzaldehyde**.

Detailed Steps:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **4-(Phenylethynyl)benzaldehyde**.[\[9\]](#)
 - Conduct a risk assessment for the specific procedure being performed.[\[10\]](#)
 - Ensure the chemical fume hood has been certified within the last year.
 - Gather and inspect all necessary PPE before entering the laboratory.[\[12\]](#)
- Handling in a Controlled Environment:
 - Put on all required PPE as described in Section I.
 - Perform all manipulations of the solid compound inside a certified chemical fume hood to minimize inhalation exposure.[\[10\]](#)
 - When weighing and transferring the powder, use techniques that minimize dust generation, such as careful scooping rather than pouring.
 - Keep the container with the chemical tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Post-Handling:
 - After the procedure, securely close the primary container.
 - Decontaminate the work area, including the balance and any spatulas used.
 - Segregate all waste as described in the disposal plan below.
- Emergency Procedures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[2\]](#)
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[2\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[\[2\]](#)

III. Disposal Plan

Proper disposal is essential to protect personnel and the environment. All waste generated from handling **4-(Phenylethynyl)benzaldehyde** is considered hazardous waste.

- Waste Segregation and Collection:
 - Solid Waste: Collect any unused chemical, contaminated gloves, weigh boats, and paper towels in a designated, sealed, and clearly labeled hazardous waste container.[\[13\]](#) The label should read "Hazardous Waste: **4-(Phenylethynyl)benzaldehyde**".
 - Liquid Waste: If the chemical is dissolved in a solvent, collect it in a separate, labeled hazardous waste container for halogenated or non-halogenated solvent waste, as appropriate. Do not mix incompatible waste streams.[\[13\]](#)
 - Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.
- Storage of Waste:
 - Store waste containers in a cool, well-ventilated, and secure secondary containment area away from ignition sources.[\[13\]](#)
 - Ensure all waste containers are tightly sealed to prevent leaks or spills.
- Final Disposal:
 - Arrange for the pickup and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[13\]](#)
 - Maintain a detailed log of all generated waste for regulatory compliance.[\[13\]](#)

- Under no circumstances should this chemical or its containers be disposed of in the regular trash or down the drain.[5]

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References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. 57341-98-7 Cas No. | 4-Phenylethynyl-benzaldehyde | Matrix Scientific [matrix.staging.1int.co.uk]
- 4. rsc.org [rsc.org]
- 5. angenechemical.com [angenechemical.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. Selecting the Right PPE for Chemical Management | Chemwatch [chemwatch.net]
- 8. ehs.utk.edu [ehs.utk.edu]
- 9. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 11. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 12. kalstein.eu [kalstein.eu]
- 13. benchchem.com [benchchem.com]
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